

Technical Monograph: N-(4-fluorophenyl)-2,6-dimethoxybenzamide

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Compound of Interest

Compound Name: *N*-(4-fluorophenyl)-2,6-dimethoxybenzamide

Cat. No.: B11175725

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CAS Registry Number: 263256-03-7 Chemical Formula: C₁₅H₁₄FNO₃ Molecular Weight: 275.28 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Structural Significance

N-(4-fluorophenyl)-2,6-dimethoxybenzamide is a benzamide derivative characterized by a highly sterically congested amide bond.[\[1\]](#)[\[2\]](#) It serves as a critical model system and scaffold in two primary domains:

- **Agrochemical Discovery:** It acts as a structural analogue to Isoxaben, a pre-emergent herbicide that inhibits cellulose biosynthesis.[\[2\]](#) The 2,6-dimethoxy motif is a privileged substructure for inducing specific binding conformations in plant cell wall synthesis enzymes.[\[1\]](#)[\[2\]](#)
- **Medicinal Chemistry (Conformational Control):** The 2,6-dimethoxy substitution pattern forces the amide bond out of planarity with the phenyl ring (atropisomeric potential).[\[1\]](#)[\[2\]](#) This "ortho-effect" is utilized to lock conformations in protein-ligand interactions, improving selectivity by reducing the entropic penalty of binding.[\[1\]](#)[\[2\]](#)

Chemical Identity Table

Property	Specification
IUPAC Name	N-(4-fluorophenyl)-2,6-dimethoxybenzamide
Common Identifier	2,6-Dimethoxy-4'-fluorobenzanilide
CAS Number	263256-03-7
SMILES	<chem>COC1cccc(OC)c1C(=O)Nc2ccc(F)cc2</chem>
LogP (Predicted)	~2.8 - 3.2 (Lipophilic)
H-Bond Donors/Acceptors	1 Donor / 4 Acceptors
Rotatable Bonds	4 (Restricted rotation at amide-aryl bond)

Synthetic Architecture & Protocols

The Steric Challenge

Synthesizing **N-(4-fluorophenyl)-2,6-dimethoxybenzamide** is not a trivial amide coupling.^[1]
^[2] The methoxy groups at the 2- and 6-positions of the benzoic acid create significant steric hindrance, shielding the carbonyl carbon from nucleophilic attack.^{[1][2]}

- **Standard Coupling:** Reagents like EDC/NHS or carbodiimides often fail or result in low yields because the bulky ortho-substituents prevent the formation of the active ester intermediate or block the approaching amine.^{[1][2]}
- **Recommended Route:** The Acid Chloride Method is the gold standard here.^[2] Converting the acid to the highly reactive acid chloride (using Thionyl Chloride or Oxalyl Chloride) overcomes the steric barrier.^{[1][2]}

Experimental Workflow

The following protocol is designed for high-fidelity synthesis, prioritizing yield and purity.

Step 1: Activation (Acid Chloride Formation)

Reagents: 2,6-Dimethoxybenzoic acid (1.0 eq), Thionyl Chloride (SOCl₂, 3.0 eq), DMF (catalytic, 2 drops).^{[1][2]} Solvent: Dichloromethane (DCM) or Toluene (anhydrous).^{[1][2]}

- Suspend 2,6-dimethoxybenzoic acid in anhydrous DCM under an inert atmosphere (Nitrogen/Argon).
- Add catalytic DMF (essential for forming the Vilsmeier-Haack intermediate to accelerate reaction).[1][2]
- Add SOCl₂ dropwise at 0°C.
- Reflux for 2–3 hours. The solution will turn clear, indicating the formation of 2,6-dimethoxybenzoyl chloride.[1][2]
- Critical Step: Evaporate solvent and excess SOCl₂ in vacuo to dryness. Re-dissolve the residue in fresh anhydrous DCM. Do not purify the acid chloride; use immediately.[1][2]

Step 2: Nucleophilic Acyl Substitution

Reagents: 4-Fluoroaniline (1.1 eq), Triethylamine (Et₃N, 2.0 eq) or Pyridine.[1][2] Solvent: DCM (anhydrous).[1][2]

- Dissolve 4-fluoroaniline and Et₃N in anhydrous DCM at 0°C.
- Slowly add the solution of 2,6-dimethoxybenzoyl chloride (from Step 1) via syringe/dropping funnel.
- Allow the reaction to warm to Room Temperature (RT) and stir for 12 hours.
- Monitoring: Monitor via TLC (EtOAc/Hexane 1:2). The acid chloride is highly reactive; disappearance of the amine is the key indicator.[2]

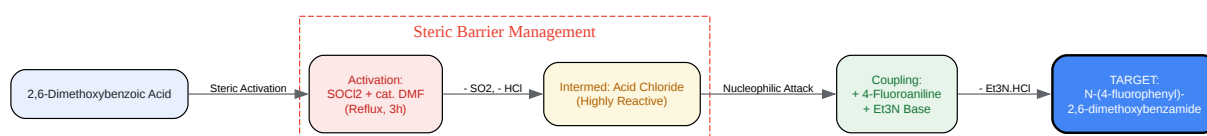
Step 3: Work-up & Purification[1][2]

- Quench: Add 1M HCl (aqueous) to quench unreacted amine and solubilize the pyridine/triethylamine salts.
- Extraction: Wash the organic layer with saturated NaHCO₃ (to remove unreacted acid) and Brine.[1][2]
- Drying: Dry over Na₂SO₄ and concentrate.

- Recrystallization: Recrystallize from Ethanol/Water or Flash Chromatography (Silica, 0-30% EtOAc in Hexanes).

Synthesis Logic Diagram

The following diagram illustrates the reaction pathway and critical decision nodes.



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Caption: Synthesis workflow prioritizing the Acid Chloride route to overcome the steric hindrance of the 2,6-dimethoxy motif.

Structural Analysis & Spectroscopic Signature[1][2]

NMR Prediction & Interpretation

Researchers characterizing this compound should look for these distinct signals (Solvent: DMSO-d₆ or CDCl₃):

- ¹H NMR:
 - δ ~3.7–3.8 ppm (s, 6H): A sharp singlet corresponding to the two equivalent methoxy groups (-OCH₃).^{[1][2][3]} This equivalence confirms free rotation (or fast exchange) on the NMR timescale at RT, despite the steric bulk.^{[1][2]}
 - δ ~7.0–7.2 ppm (m, 2H): The protons on the fluoro-phenyl ring ortho to the fluorine atom (coupling with ¹⁹F).^{[1][2]}
 - δ ~7.6–7.8 ppm (m, 2H): The protons on the fluoro-phenyl ring meta to the fluorine (near the amide).^{[1][2]}

- δ ~10.0–10.5 ppm (s, 1H): The Amide N-H proton.[1][2] This will be downfield shifted due to the electron-withdrawing nature of the carbonyl and the phenyl ring.[1][2]

Conformational "Twist"

The 2,6-dimethoxy groups create a "molecular lock." [1][2] The phenyl ring of the benzoic acid moiety is forced to be perpendicular (or highly twisted) relative to the amide plane to minimize steric clash between the carbonyl oxygen and the methoxy oxygens.[1][2]

- Implication: This molecule is not planar.[2] It adopts a specific 3D shape that mimics the transition state of twisted amides, making it a valuable probe for binding pockets that cannot accommodate flat aromatic systems.[2]

Biological & Industrial Context[1][2][4][8]

Agrochemical Relevance (Cellulose Inhibition)

This molecule is a direct structural analogue of Isoxaben (CAS 82558-50-7).[1][2]

- Mechanism: Isoxaben and its 2,6-dimethoxybenzamide analogues inhibit the enzyme cellulose synthase A (CesA) in plants.[1][2]
- SAR Insight: The 2,6-dimethoxy motif is essential for activity.[1][2] Replacing it with 2,6-dichloro or removing a methoxy group typically results in a loss of herbicidal potency.[1][2] The 4-fluoro group on the aniline side modulates metabolic stability (blocking para-hydroxylation by cytochrome P450s) and lipophilicity.[1][2]

Medicinal Chemistry (Fragment-Based Design)

In drug discovery, this scaffold is often screened against:

- HDAC (Histone Deacetylases): Benzamides are a known class of HDAC inhibitors (e.g., Entinostat).[1][2] The 4-fluoro group acts as a cap, while the amide binds to the zinc domain.[1][2]
- Kinase Inhibition: The twisted conformation allows it to fit into hydrophobic pockets of kinases where flat inhibitors fail.[2]

References

- Sigma-Aldrich. (n.d.).^{[1][2]} **N-(4-Fluorophenyl)-2,6-dimethoxybenzamide** Product Page. Retrieved from (Note: Verify specific catalog availability as custom synthesis libraries frequently rotate).^{[1][2]}
- Lamberth, C. (2018).^{[1][2]} Oxazole and Isoxazole Chemistry in Crop Protection. *Journal of Heterocyclic Chemistry*, 55(9), 2035–2045.^{[1][2]} [Link](#) (Describes the SAR of 2,6-dimethoxybenzamides in herbicides).^{[1][2]}
- PubChem. (n.d.).^{[1][2][4]} Compound Summary: Isoxaben (Analogous Scaffold).^{[1][2]} National Library of Medicine.^[2] Retrieved from (Provides physical property benchmarks for the 2,6-dimethoxybenzamide class).^{[1][2]}
- Banks, R. E. (2000).^{[1][2]} Fluorine in Agriculture. *Fluorine Chemistry at the Millennium*, 365–376. (Discusses the metabolic stability conferred by para-fluoro substitutions in agrochemicals).

Disclaimer: This guide is for research purposes only. Synthesis of this compound involves hazardous reagents (Thionyl Chloride, Acid Chlorides) and should only be performed by qualified personnel in a fume hood.^{[1][2]}

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Sources

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